

Triflupromazine Technical Support Center:

Aqueous Solubility

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Compound of Interest

Compound Name: *Triflupromazine*

Cat. No.: *B1683245*

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This guide provides researchers, scientists, and drug development professionals with comprehensive troubleshooting advice and frequently asked questions regarding the solubility of **triflupromazine** in aqueous buffers.

Frequently Asked Questions (FAQs)

Q1: What is **triflupromazine** and what are its basic chemical properties?

Triflupromazine is a phenothiazine-class compound used as an antipsychotic and antiemetic agent.^[1] It is a weakly basic compound, typically supplied as a hydrochloride salt to improve its solubility in water.^{[1][2]} Its properties are critical for understanding its solubility behavior.

Table 1: Physicochemical Properties of **Triflupromazine** Hydrochloride

Property	Value	Source
Chemical Name	N,N-dimethyl-2-(trifluoromethyl)-10H-phenothiazine-10-propanamine, monohydrochloride	[3]
Molecular Formula	C ₁₈ H ₁₉ F ₃ N ₂ S • HCl	[3]
Molecular Weight	388.9 g/mol	[3]
LogP	5.54	[1]
pKa	Estimated 8.0 - 9.5 (Tertiary amine)	Inferred from related compounds[4][5]
Appearance	White to pale tan crystalline powder	[1]

Q2: What is the general solubility of **triflupromazine** hydrochloride?

Triflupromazine hydrochloride's solubility is highly dependent on the solvent. It is soluble in organic solvents like DMSO, ethanol, and DMF.[3] However, it is only sparingly soluble in aqueous buffers, especially at neutral to alkaline pH.[3] The free base form of **triflupromazine** is practically insoluble in water.[1]

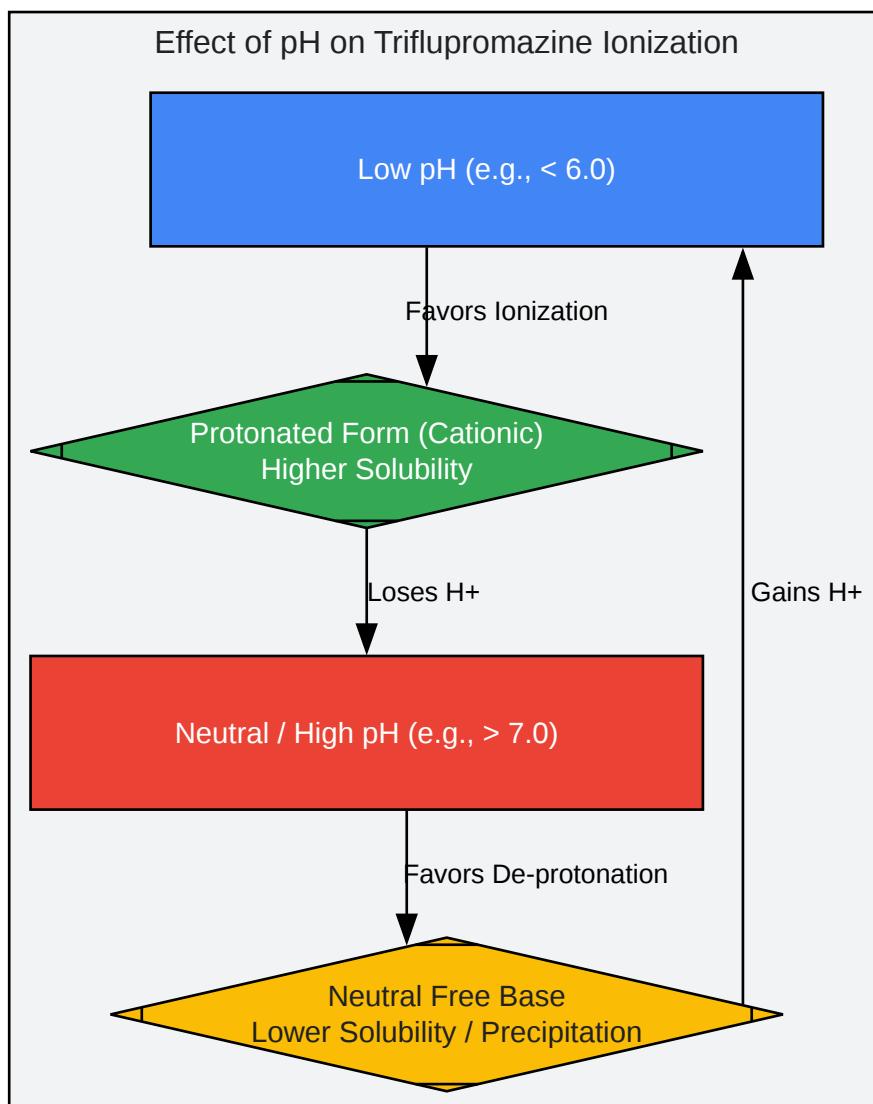
Table 2: Solubility of **Triflupromazine** Hydrochloride in Various Solvents

Solvent	Solubility	Source
DMSO	~3 mg/mL	[3]
Ethanol	~5 mg/mL	[3]
DMF	~5 mg/mL	[3]
Ethanol:PBS (pH 7.2) (1:10)	~0.09 mg/mL	[3]
Water	Soluble (as HCl salt), but precipitates as free base at pH > 6.4	[1]

Q3: How does pH affect the solubility of **triflupromazine** in aqueous buffers?

As a weak base, **triflupromazine**'s solubility is critically dependent on pH.

- Acidic pH ($\text{pH} < \text{pKa}$): At acidic pH, the tertiary amine side chain is protonated, forming a cation. This ionized form is more polar and thus more soluble in aqueous solutions.
- Neutral to Alkaline pH ($\text{pH} \geq \text{pKa}$): As the pH increases towards and beyond its pKa , the compound deprotonates to become the neutral free base. This form is significantly less polar and has very low aqueous solubility, often leading to precipitation.[1]



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Figure 1. pH-dependent equilibrium of **triflupromazine**.

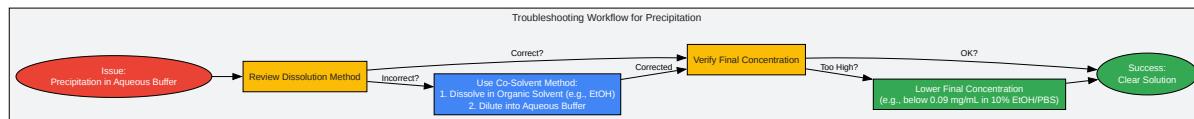
Q4: Are **triflupromazine** solutions stable?

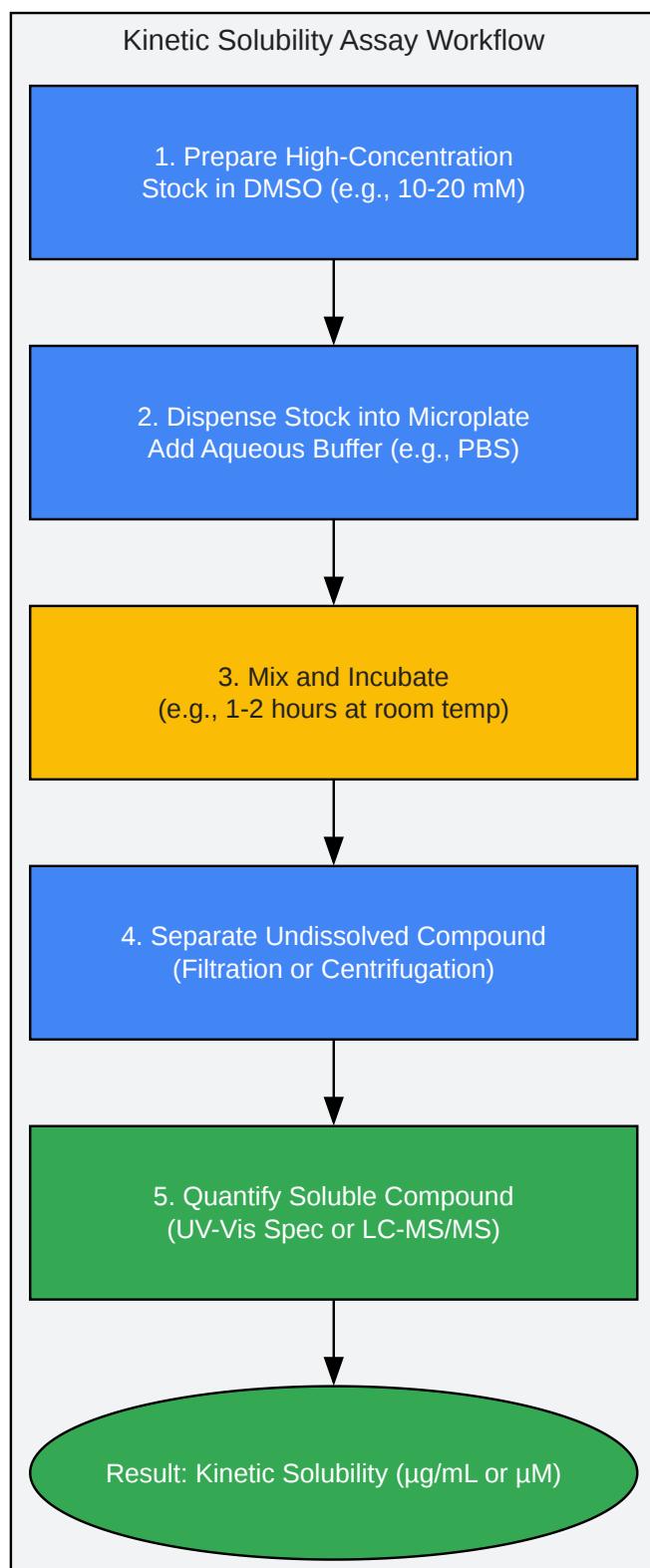
Aqueous solutions of **triflupromazine** hydrochloride are sensitive to air and light.^[1] It is recommended not to store aqueous solutions for more than one day.^[3] Stock solutions in anhydrous organic solvents like DMSO are more stable but should be stored at -20°C for long-term use.^[6]

Troubleshooting Guide

Problem: My **triflupromazine** hydrochloride precipitated after I added it to my PBS buffer (pH 7.4).

This is a common issue caused by the conversion of the soluble hydrochloride salt to the insoluble free base at neutral pH.





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